

An In-depth Technical Guide to (1,2-Dimethylpropyl)benzene and its Isomers

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Compound of Interest

Compound Name: (1,2-Dimethylpropyl)benzene

Cat. No.: B1294524

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **(1,2-Dimethylpropyl)benzene**, a significant aromatic hydrocarbon. With full editorial control, this document is structured to deliver in-depth insights into its chemical identity, synthesis, and analytical characterization, with a particular focus on its relevance in the broader context of medicinal chemistry and drug development.

Introduction and Nomenclature: Defining the Molecule

(1,2-Dimethylpropyl)benzene, also known by its IUPAC name 3-Methyl-2-phenylbutane, is an organic compound with the chemical formula $C_{11}H_{16}$.^[1] It belongs to the class of alkylbenzenes, characterized by a benzene ring substituted with a sec-amyl group. The specific arrangement of the five-carbon alkyl chain gives rise to several synonyms and isomers, which are crucial to distinguish for precise chemical communication and application.

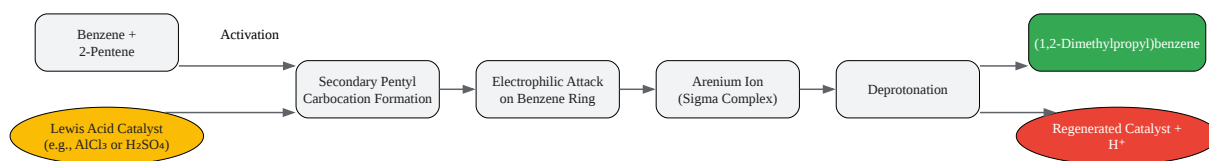
Synonyms and Identifiers:

A clear understanding of the various names used to refer to this compound is essential for navigating scientific literature and chemical databases. The primary synonyms for **(1,2-Dimethylpropyl)benzene** include:

- 3-Methyl-2-phenylbutane[2]
- 2-Methyl-3-phenylbutane[3]
- (3-Methylbutan-2-yl)benzene[1]
- sec-Amylbenzene (often used more broadly for isomers)[4]
- Benzene, (1,2-dimethylpropyl)-[2]

The definitive identifier for this compound is its CAS Number: 4481-30-5.[2][3][5]

The structural representation of **(1,2-Dimethylpropyl)benzene** is depicted below:



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